

Tert-butyl 3-bromobenzoate physical properties

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Compound of Interest

Compound Name: *Tert-butyl 3-bromobenzoate*

Cat. No.: *B1330606*

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An In-depth Technical Guide to the Physical Properties of **Tert-butyl 3-bromobenzoate**

This technical guide provides a comprehensive overview of the core physical properties of **tert-butyl 3-bromobenzoate**, tailored for researchers, scientists, and professionals in drug development. This document presents quantitative data in a structured format, details relevant experimental methodologies, and includes visual workflows for key experimental procedures.

Core Physical and Chemical Properties

Tert-butyl 3-bromobenzoate is a chemical compound frequently utilized as an intermediate in organic synthesis.^[1] Its molecular structure consists of a benzene ring substituted with a bromine atom and a tert-butyl ester group.^[1]

Table 1: Physical and Chemical Properties of **Tert-butyl 3-bromobenzoate**

Property	Value	Reference
CAS Number	69038-74-0	[1][2][3][4]
Molecular Formula	C11H13BrO2	[1][2][3][4][5]
Molecular Weight	257.12 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[1][5]
Density	1.331 g/cm ³	[2]
Boiling Point	283°C at 760 mmHg	[2]
Flash Point	125°C	[2]
Refractive Index	1.529	[2]
Vapor Pressure	0.00324 mmHg at 25°C	[2]
Solubility	Sparingly soluble in water.[1] Miscible with ethanol, chloroform, and ethyl acetate.	
Storage	Sealed in a dry place at room temperature.[1][6]	

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a liquid compound such as **tert-butyl 3-bromobenzoate**.

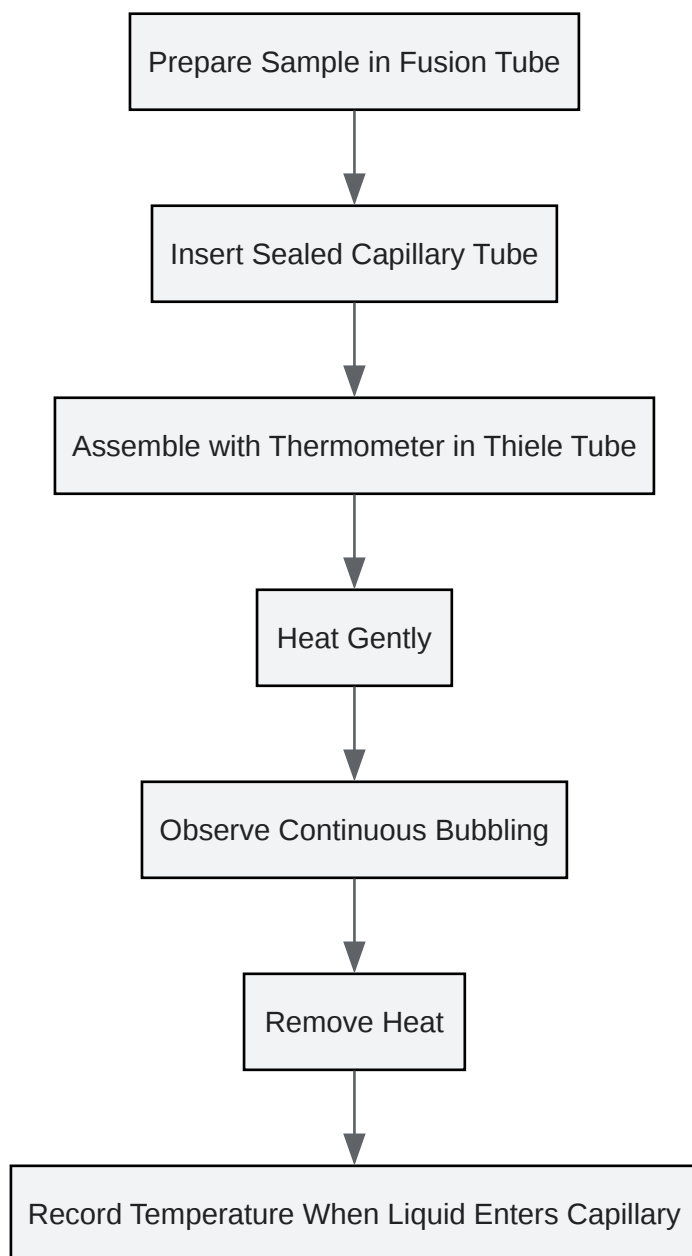
Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[7][8] For pure compounds, it is a characteristic physical property.[9]

Methodology:

A common method for determining the boiling point of a small liquid sample is the Thiele tube or micro boiling point method.[7]

- Sample Preparation: A small amount (a few milliliters) of **tert-butyl 3-bromobenzoate** is placed into a small test tube or fusion tube.[\[7\]](#)[\[10\]](#)
- Capillary Tube Insertion: A capillary tube, sealed at one end, is placed into the liquid with the open end submerged.[\[7\]](#)
- Apparatus Setup: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube filled with mineral oil) and heated gently.[\[7\]](#)
- Observation: As the temperature rises, a steady stream of bubbles will emerge from the capillary tube. The heat source is then removed.
- Boiling Point Reading: The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[\[7\]](#)



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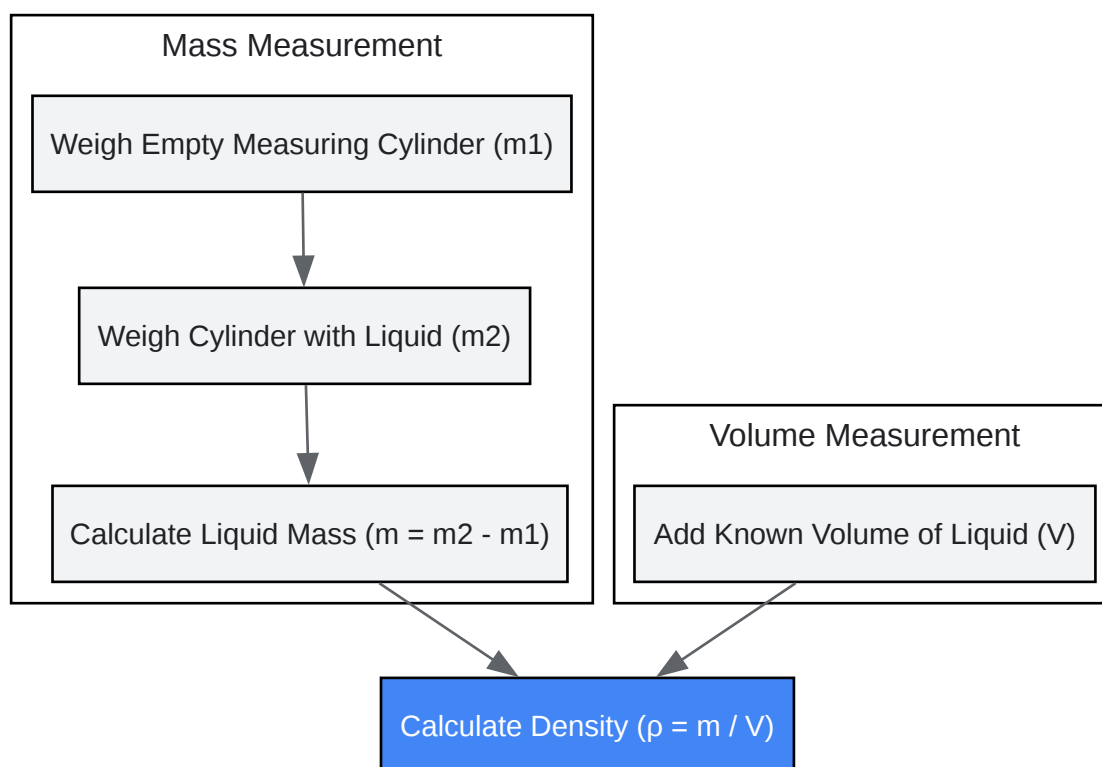
Workflow for Boiling Point Determination

Determination of Density

Density is the mass of a substance per unit volume. For liquids, this is typically measured using a pycnometer or by the straightforward mass/volume method.^[11]

Methodology:

- **Mass of Empty Container:** The mass of a clean, dry measuring cylinder or pycnometer is accurately measured using an electronic balance.[\[11\]](#)[\[12\]](#)
- **Volume Measurement:** A known volume of **tert-butyl 3-bromobenzoate** is added to the measuring cylinder. The volume is read from the bottom of the meniscus.[\[11\]](#)
- **Mass of Filled Container:** The mass of the measuring cylinder containing the liquid is measured.[\[11\]](#)[\[12\]](#)
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the filled cylinder. The density is then calculated using the formula: $\rho = m/V$.[\[11\]](#)



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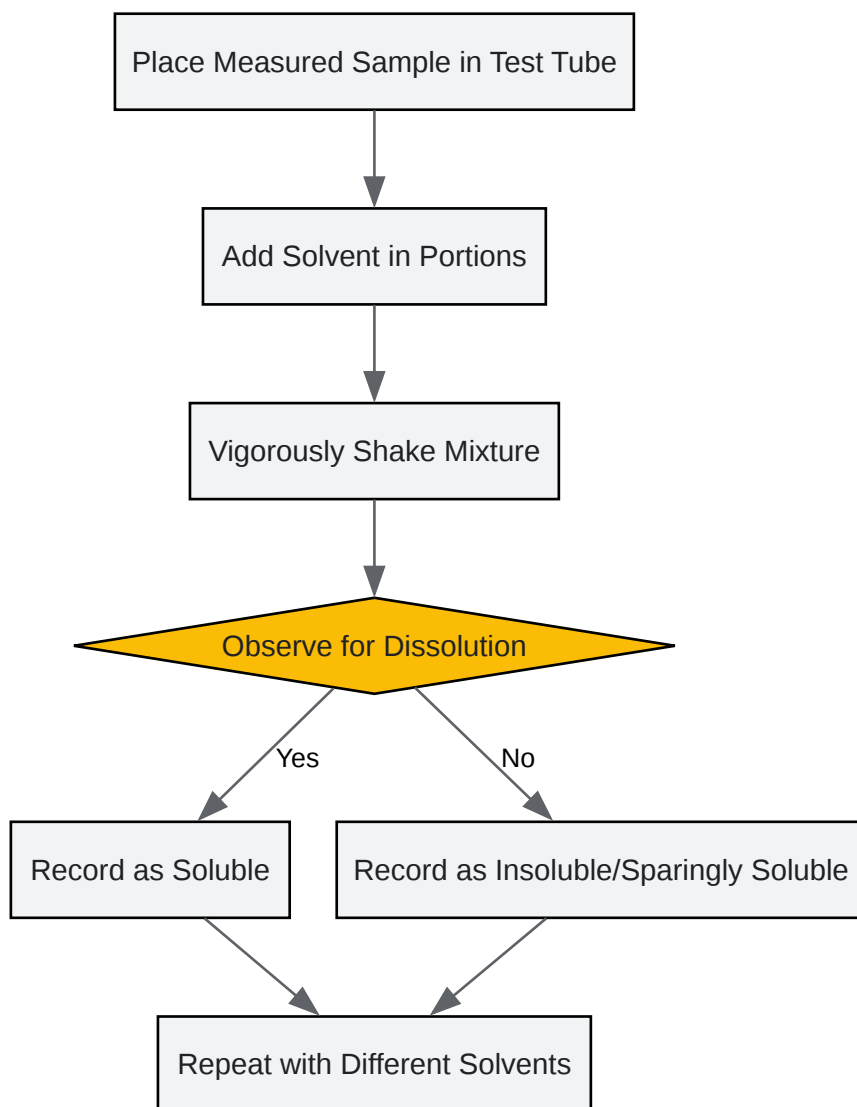
Workflow for Density Determination

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. Qualitative solubility tests can indicate the polarity and presence of certain functional groups.

Methodology:

- **Sample and Solvent Preparation:** A small, measured amount of **tert-butyl 3-bromobenzoate** (e.g., 25 mg or 0.05 mL) is placed in a test tube.[\[13\]](#)
- **Solvent Addition:** A small volume of the chosen solvent (e.g., 0.75 mL of water) is added in portions.[\[13\]](#)
- **Mixing:** After each addition, the test tube is shaken vigorously to promote dissolution.[\[13\]](#)
- **Observation:** The mixture is observed to see if the solute completely dissolves. The compound's solubility is then classified (e.g., soluble, sparingly soluble, insoluble). This process is repeated with various solvents (e.g., water, ethanol, diethyl ether, 5% HCl, 5% NaOH) to create a solubility profile.[\[13\]](#)[\[14\]](#)

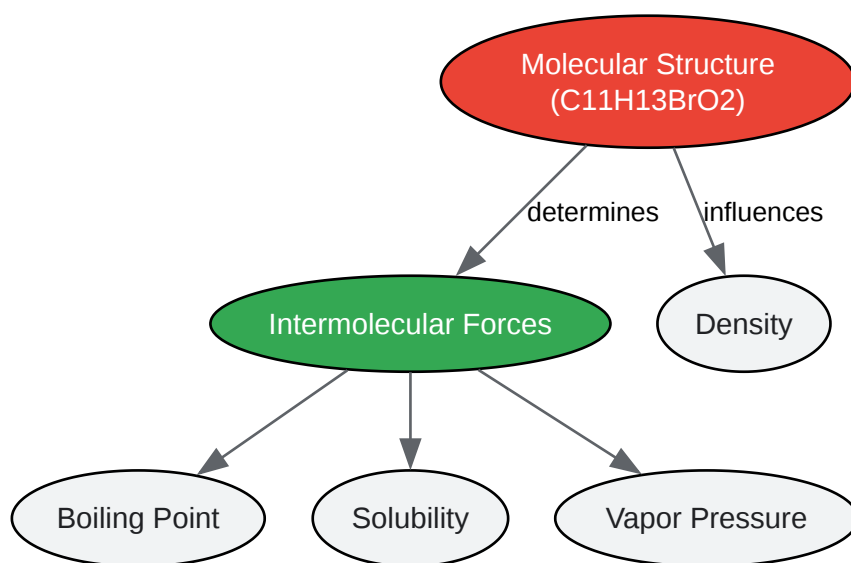


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Workflow for Solubility Determination

Logical Relationships of Physical Properties

The physical properties of a compound like **tert-butyl 3-bromobenzoate** are interconnected and are determined by its molecular structure.



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Interrelation of Physical Properties

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